

# An In-depth Technical Guide to 4-(4-Nitrophenylazo)-1-naphthol

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## Compound of Interest

Compound Name: 4-(4-Nitrophenylazo)-1-naphthol

Cat. No.: B213142

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This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and applications of **4-(4-Nitrophenylazo)-1-naphthol**, a significant azo dye also known as Para Red, Pigment Red 1, and Magneson II. This document is intended for researchers, scientists, and professionals in drug development and related fields.

## Molecular Structure and Properties

**4-(4-Nitrophenylazo)-1-naphthol** is an organic compound characterized by a naphthol group azo-linked to a nitrophenyl group. This structure is responsible for its intense color and its utility as a dye and analytical reagent.

Chemical Structure:

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Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	4-[(4-nitrophenyl)diazenyl]naphthalen-1-ol[1]
Common Names	Para Red, Pigment Red 1, Magneson II, C.I. 12070[2][3]
CAS Number	5290-62-0[1][4]
Molecular Formula	C <sub>16</sub> H <sub>11</sub> N <sub>3</sub> O <sub>3</sub> [3][4][5]
Molecular Weight	293.28 g/mol [1][5]
InChI Key	MDLLSWJQIIAUQU-UHFFFAOYSA-N[1]

Table 2: Physicochemical Properties

Property	Value	Source
Appearance	Red or brown powder/crystals	[6]
Melting Point	248-252 °C	[3][4]
277-280 °C (decomposition)	[7]	
270 °C (decomposition)	[8]	
Solubility	Insoluble in water and ethanol[3][4]. Soluble in organic solvents like DMSO (slightly, heated) and acetone. [9]	[3][4][9]
Stability	Stable under normal conditions. Incompatible with strong oxidizing agents.[8][9]	[8][9]

## Spectroscopic Data

Spectroscopic techniques are crucial for the structural elucidation and characterization of **4-(4-Nitrophenylazo)-1-naphthol**.

**UV-Visible Spectroscopy:** The electronic absorption spectrum of this azo dye is characterized by strong absorption bands in the visible region, which are sensitive to the solvent and pH. These bands arise from  $\pi \rightarrow \pi^*$  electronic transitions within the conjugated azo system.[1] UV-Visible spectroscopy is a key tool for studying the tautomeric equilibrium between the azo and hydrazone forms of the molecule.[1]

**Infrared (IR) Spectroscopy:** The IR spectrum provides information about the functional groups present in the molecule. Key characteristic peaks include those for the O-H stretch of the hydroxyl group, N=N stretching of the azo group, and C-N and C=C stretching of the aromatic rings, as well as the symmetric and asymmetric stretches of the nitro group. Experimental IR spectra are available in the NIST Chemistry WebBook.[5]

**Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are used to determine the detailed molecular structure. The chemical shifts in the  $^1\text{H}$  NMR spectrum reveal the arrangement of protons on the nitrophenyl and naphthol rings.[1]  $^{13}\text{C}$  NMR provides information about the carbon skeleton of the molecule.[1]

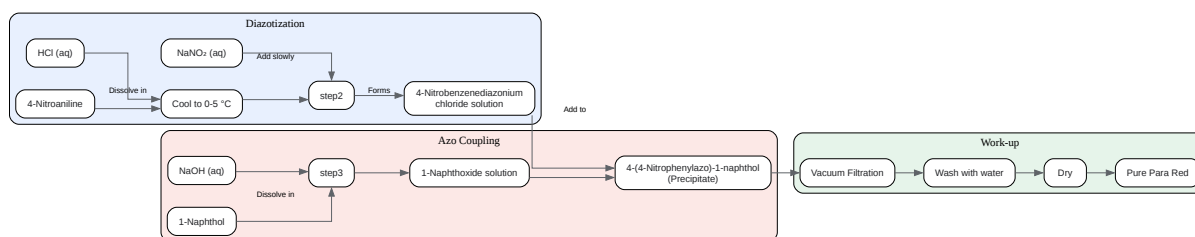
**Mass Spectrometry (MS):** Mass spectrometry is employed to confirm the molecular weight and to study the fragmentation patterns of the molecule.[1] Electron ionization mass spectra are available in the NIST Chemistry WebBook.[5]

## Experimental Protocols

### Synthesis of 4-(4-Nitrophenylazo)-1-naphthol (Para Red)

The synthesis is a classic example of an azo coupling reaction, which involves two main stages: diazotization of an aromatic amine and the subsequent coupling with an activated aromatic compound.

Experimental Workflow for Synthesis:



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Caption: Synthesis workflow of **4-(4-Nitrophenylazo)-1-naphthol**.

Detailed Methodology:

This protocol is adapted from typical laboratory procedures for the synthesis of azo dyes.

Materials:

- 4-Nitroaniline
- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite (NaNO<sub>2</sub>)
- 1-Naphthol (α-Naphthol)
- Sodium Hydroxide (NaOH)

- Distilled water
- Ice

Procedure:

#### Part 1: Preparation of the Diazonium Salt Solution

- In a 100 mL beaker, dissolve 1.38 g of 4-nitroaniline in 25 mL of 2 M hydrochloric acid, warming gently if necessary.
- Cool the solution to 0-5 °C in an ice bath. The hydrochloride salt of the amine may precipitate.
- In a separate beaker, dissolve 0.7 g of sodium nitrite in 5 mL of distilled water and cool the solution in the ice bath.
- Slowly add the cold sodium nitrite solution dropwise to the cold 4-nitroaniline solution with constant stirring, ensuring the temperature remains below 5 °C. The formation of a clear solution of the diazonium salt should be observed.

#### Part 2: Preparation of the Coupling Solution

- In a 250 mL beaker, dissolve 1.44 g of 1-naphthol in 20 mL of 2 M sodium hydroxide solution.
- Cool this solution to 5 °C in an ice bath.

#### Part 3: Azo Coupling

- Slowly add the cold diazonium salt solution to the cold 1-naphthol solution with vigorous stirring.
- A deep red precipitate of **4-(4-Nitrophenylazo)-1-naphthol** will form immediately.
- Continue stirring the mixture in the ice bath for 30 minutes to ensure the completion of the reaction.

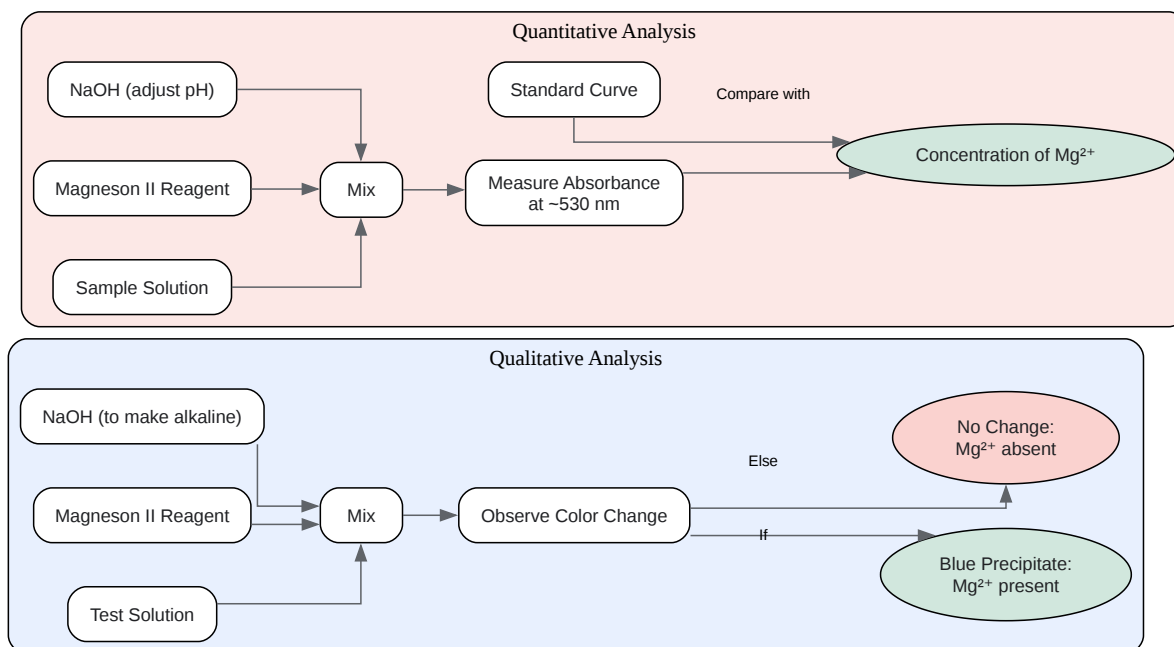
#### Part 4: Isolation and Purification

- Collect the red precipitate by vacuum filtration using a Büchner funnel.
- Wash the solid product on the filter paper with several portions of cold distilled water until the filtrate is neutral.
- Dry the product in a desiccator or a low-temperature oven.
- The purity of the product can be assessed by its melting point and thin-layer chromatography.

## Qualitative and Quantitative Determination of Magnesium

**4-(4-Nitrophenylazo)-1-naphthol**, under the name Magneson II, is used as a colorimetric reagent for the detection and quantification of magnesium ions.<sup>[8]</sup> In an alkaline solution, it forms a blue-colored complex (a "lake") with magnesium ions.<sup>[8]</sup>

Experimental Workflow for Magnesium Determination:



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Caption: Workflow for the determination of magnesium using Magneson II.

Detailed Methodology for Qualitative Analysis:

- Place a few drops of the sample solution on a spot plate or in a test tube.
- Add a few drops of an alkaline solution of Magneson II reagent.
- The formation of a blue precipitate indicates the presence of magnesium ions.

#### Detailed Methodology for Quantitative (Spectrophotometric) Analysis:

- **Preparation of Standard Solutions:** Prepare a series of standard solutions with known concentrations of magnesium ions.
- **Sample Preparation:** Prepare the unknown sample solution, ensuring it is within the detection range of the method.
- **Color Development:** To a specific volume of each standard and the unknown sample solution, add a fixed volume of the Magneson II reagent and an alkaline buffer (e.g., sodium hydroxide) to maintain a constant high pH.
- **Spectrophotometric Measurement:** After a set time for color development, measure the absorbance of each solution at the wavelength of maximum absorbance for the magnesium-Magneson II complex (typically around 530 nm).
- **Calibration Curve:** Plot a calibration curve of absorbance versus the concentration of the magnesium standard solutions.
- **Determination of Unknown Concentration:** Determine the concentration of magnesium in the unknown sample by interpolating its absorbance on the calibration curve.

## Applications

- **Dye and Pigment Industry:** As Pigment Red 1, it has been used for dyeing cellulose fabrics, in printing inks, and for metal finishes.<sup>[2][3]</sup> However, its use in textiles is limited due to its poor wash and light fastness.<sup>[3]</sup>
- **Analytical Chemistry:** As Magneson II, it is a widely used reagent for the qualitative and quantitative determination of magnesium.<sup>[8]</sup>
- **Coordination Chemistry:** The molecule acts as a ligand, forming stable complexes with various metal ions, which is the basis for its use in analytical chemistry.<sup>[1]</sup>
- **Biological Staining:** It has found some use in histological staining.<sup>[3]</sup>

## Safety and Handling



**4-(4-Nitrophenylazo)-1-naphthol** is considered a hazardous substance. It is irritating to the eyes, respiratory system, and skin.[9] It is a suspected carcinogen and is not approved for use in food.[4] Appropriate personal protective equipment (PPE), such as gloves, safety glasses, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated area or a fume hood.

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for professional scientific or medical advice. Always consult the relevant Safety Data Sheet (SDS) before handling any chemicals.

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